

Application Notes and Protocols: "Disperse Red 19" in Non-Linear Optical Material Fabrication

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Compound of Interest

Compound Name: RED 19

Cat. No.: B1170737

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Introduction

Disperse **Red 19** (DR19) is an azobenzene chromophore widely utilized in the fabrication of non-linear optical (NLO) materials.^{[1][2]} Its significant second-order NLO properties, chemical stability, and the ability to be incorporated into various polymer matrices make it a compelling candidate for applications in electro-optic modulators, optical switching, and other photonic devices.^{[2][3]} This document provides detailed application notes and experimental protocols for the synthesis of Disperse **Red 19** and its use in the fabrication of NLO-active polyurethane films.

Physicochemical and Optical Properties of Disperse Red 19

Disperse **Red 19** is a crystalline powder with a dark purple to dark red-brown appearance.^[4] A summary of its key properties is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₁₆ H ₁₈ N ₄ O ₄	[3][4]
Molecular Weight	330.34 g/mol	[3][4]
CAS Number	2734-52-3	[3][4]
Melting Point	>300 °C (decomposes)	[2]
λ _{max} (in Methanol)	495 nm	[4]
Solubility	Soluble in ethanol, acetone, and benzene.	[3][4]

Non-Linear Optical Properties of Disperse Red 19

The NLO response of Disperse **Red 19** arises from its molecular structure, featuring a donor- π -acceptor system. The delocalized π -electrons in the azobenzene bridge facilitate a significant change in dipole moment upon excitation, leading to a large second-order hyperpolarizability (β). When aligned in a non-centrosymmetric manner within a host matrix, these molecular properties translate into a macroscopic second-order NLO susceptibility ($\chi^{(2)}$).

NLO Property	Value	Conditions	Reference
First Hyperpolarizability (β_{CT})	57.60 x 10 ⁻²⁹ esu	In methanol	[5]
Electro-optic Coefficient (r_{13})	13 pm/V	In a thermosetting polyurethane film, measured at 633 nm	[2]
Electro-optic Coefficient (r_{13})	5 pm/V	In a thermosetting polyurethane film, measured at 800 nm	[2]
First Hyperpolarizability (β)	(1480 ± 100) x 10 ⁻³⁰ esu	In dimethyl sulfoxide at 1064 nm	[4]

Experimental Protocols

Protocol 1: Synthesis of Disperse Red 19

This protocol describes the synthesis of Disperse **Red 19** via a diazo coupling reaction.

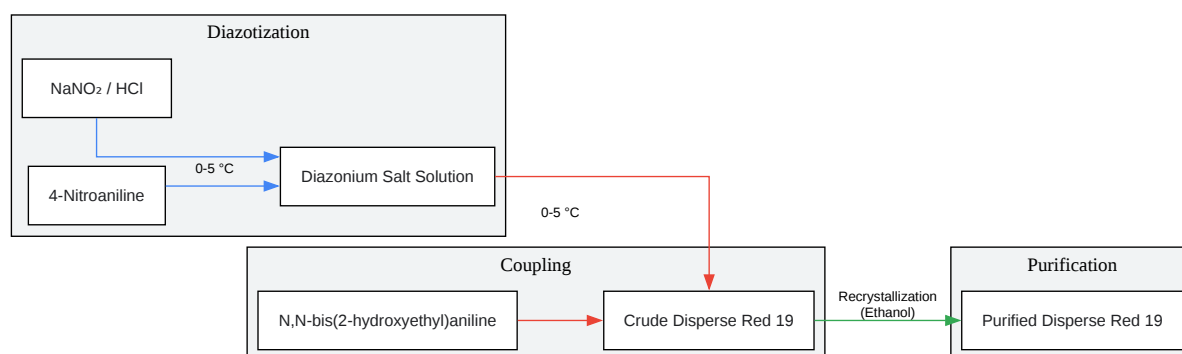
Materials:

- 4-Nitroaniline
- Sodium nitrite (NaNO_2)
- Concentrated hydrochloric acid (HCl)
- N,N-bis(2-hydroxyethyl)aniline
- Sodium hydroxide (NaOH)
- Ice
- Ethanol
- Deionized water

Procedure:

- Diazotization of 4-Nitroaniline:
 - In a 250 mL beaker, dissolve 13.8 g (0.1 mol) of 4-nitroaniline in 50 mL of concentrated hydrochloric acid and 50 mL of deionized water by gentle heating.
 - Cool the solution to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a solution of 7.0 g (0.101 mol) of sodium nitrite in 20 mL of deionized water dropwise to the cooled 4-nitroaniline solution. Maintain the temperature below 5 °C throughout the addition.
 - Stir the resulting diazonium salt solution for an additional 30 minutes at 0-5 °C.

- Coupling Reaction:
 - In a separate 500 mL beaker, dissolve 18.1 g (0.1 mol) of N,N-bis(2-hydroxyethyl)aniline in 100 mL of a 1 M sodium hydroxide solution.
 - Cool this solution to 0-5 °C in an ice bath.
 - Slowly add the previously prepared diazonium salt solution to the N,N-bis(2-hydroxyethyl)aniline solution with vigorous stirring. Maintain the temperature below 5 °C.
 - A dark red precipitate of Disperse **Red 19** will form immediately.
 - Continue stirring the reaction mixture for 2 hours at 0-5 °C to ensure complete reaction.
- Purification:
 - Filter the crude Disperse **Red 19** precipitate using a Buchner funnel.
 - Wash the solid with copious amounts of cold deionized water until the filtrate is neutral.
 - Recrystallize the crude product from hot ethanol to obtain purified Disperse **Red 19** as a dark red crystalline solid.
 - Dry the purified product in a vacuum oven at 60 °C overnight.



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Caption: Workflow for the synthesis of Disperse **Red 19**.

Protocol 2: Fabrication of a Disperse Red 19-based Polyurethane NLO Film

This protocol details the fabrication of a crosslinked polyurethane film containing Disperse **Red 19** as a side-chain NLO chromophore.

Materials:

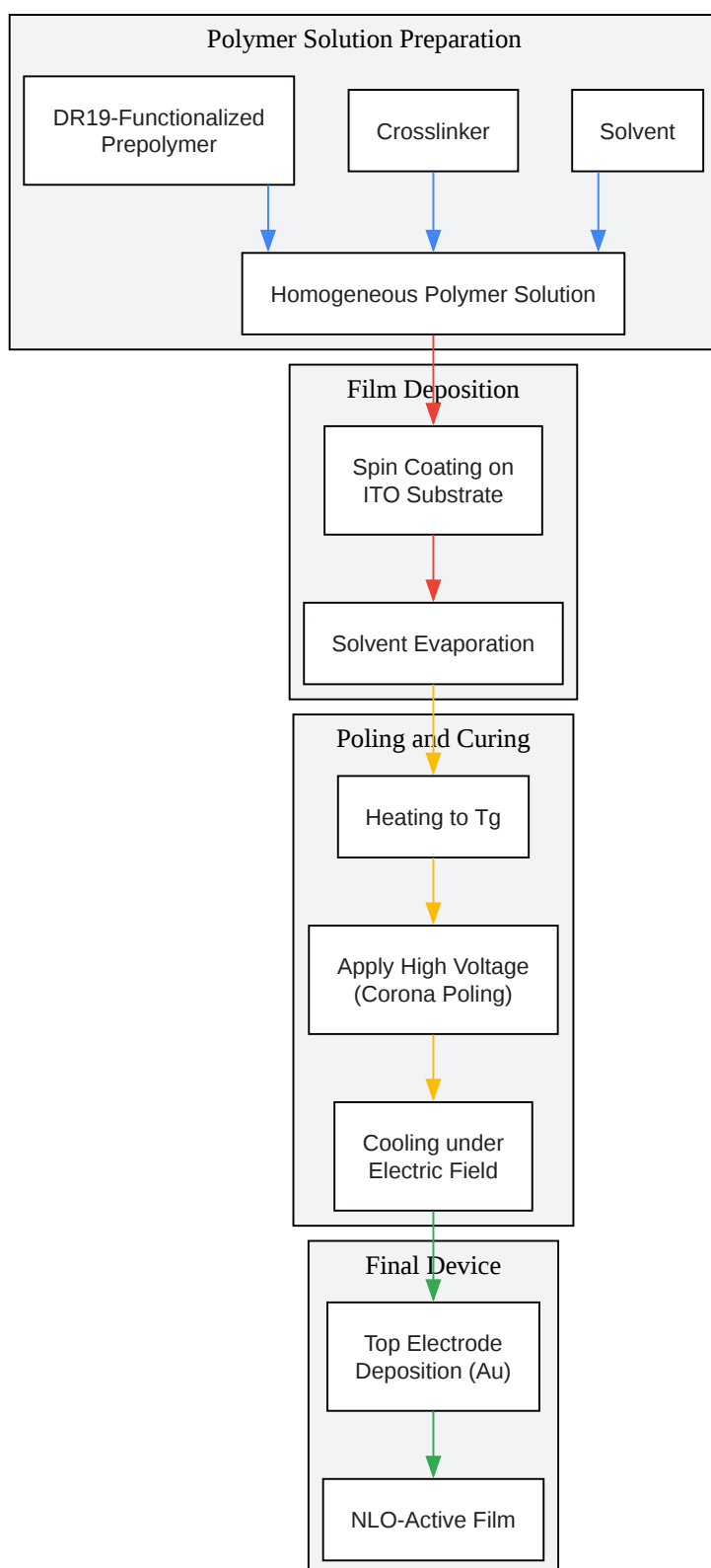
- Disperse **Red 19** (synthesized as per Protocol 1)
- A diisocyanate prepolymer (e.g., a custom-synthesized prepolymer with cyanate end-groups)
- A crosslinking agent (e.g., triethanolamine)^[2]
- An appropriate solvent (e.g., cyclohexanone)
- Indium Tin Oxide (ITO) coated glass slides

- Gold (for electrode deposition)

Procedure:

- Preparation of the Polymer Solution:
 - Synthesize a prepolymer by reacting a diisocyanate with a diol containing a pendant hydroxyl group that can be further reacted with DR19. (Note: The specific synthesis of the prepolymer is application-dependent and requires separate optimization).
 - Covalently attach Disperse **Red 19** to the prepolymer backbone via an esterification or urethane linkage.
 - Dissolve the DR19-functionalized prepolymer and the crosslinking agent (e.g., triethanolamine) in cyclohexanone to form a homogeneous solution. The ratio of prepolymer to crosslinker should be optimized to achieve complete crosslinking.^[2] A typical concentration for spin coating is 10-20 wt%.
- Film Deposition:
 - Clean the ITO-coated glass slides thoroughly using a standard cleaning procedure (e.g., sonication in acetone, isopropanol, and deionized water).
 - Deposit the polymer solution onto the ITO-coated glass slide using a spin coater.
 - Typical spin coating parameters are a two-step process:
 - Spreading phase: 500 rpm for 10 seconds.
 - Coating phase: 1500-3000 rpm for 40 seconds to achieve a film thickness of 1-2 μm .
 - Dry the film in a vacuum oven at 80 °C for 2 hours to remove the solvent.
- Corona Poling and Curing:
 - Place the polymer-coated ITO slide on a hot plate, with the ITO layer acting as the ground electrode.

- Position a corona needle or wire approximately 1 cm above the polymer film.
- Heat the sample to a temperature near the glass transition temperature (T_g) of the polymer (e.g., 160 °C for the polyurethane system described by Shi et al.).[\[2\]](#)
- Apply a high DC voltage (typically 5-10 kV) to the corona needle to generate a strong electric field across the film.
- Maintain the temperature and the electric field for a specific duration (e.g., 30 minutes) to allow for chromophore alignment and simultaneous thermal curing (crosslinking) of the polymer matrix.[\[2\]](#)
- While keeping the electric field on, cool the sample slowly to room temperature to lock in the chromophore alignment.
- Turn off the high voltage.
- Top Electrode Deposition:
 - Deposit a thin layer of gold (approximately 100 nm) on top of the poled polymer film via thermal evaporation or sputtering to serve as the top electrode for electro-optic measurements.



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Caption: Workflow for the fabrication of a DR19-polyurethane NLO film.

Characterization of NLO Materials

The fabricated NLO films should be characterized to determine their physical and optical properties.

- Film Thickness: Measured using a profilometer or ellipsometer.
- Thermal Properties: Glass transition temperature (T_g) and decomposition temperature (T_d) determined by Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), respectively.
- Linear Optical Properties: Refractive index and absorption spectrum measured using an ellipsometer and a UV-Vis spectrophotometer.
- Second-Order NLO Properties:
 - Second Harmonic Generation (SHG): The Maker fringe technique is commonly used to determine the second-order NLO coefficient (d_{33}).
 - Electro-Optic (EO) Coefficient: The electro-optic coefficient (r_{33}) can be measured using a Mach-Zehnder or Fabry-Pérot interferometer.

Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated fume hood, especially during the synthesis of Disperse **Red 19** and when using organic solvents.
- High voltage is used during corona poling. Ensure the setup is properly insulated and grounded to prevent electrical shock.

Conclusion

Disperse **Red 19** is a versatile and effective chromophore for the development of NLO materials. The protocols provided herein offer a comprehensive guide for the synthesis of DR19 and its incorporation into a robust polyurethane matrix. The resulting NLO films exhibit

significant electro-optic coefficients and excellent temporal stability, making them suitable for a range of photonic applications. Careful control over the experimental parameters outlined in these protocols is crucial for achieving high-quality, high-performance NLO materials.

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